

# 7-Fluoro-1-indanone: A Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: **7-Fluoro-1-indanone**

Cat. No.: **B1273118**

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This guide provides a concise technical summary of the core molecular properties of **7-Fluoro-1-indanone**, a fluorinated building block of interest in medicinal chemistry and materials science. The information is presented to be a quick reference for laboratory use.

## Molecular and Physicochemical Data

The key quantitative attributes of **7-Fluoro-1-indanone** are summarized in the table below. This data is essential for reaction planning, analytical method development, and computational modeling.

Identifier	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	7-fluoro-2,3-dihydroinden-1-one	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	651735-59-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
SMILES	O=C(CC1)C(C1=CC=C2)=C2F	<a href="#">[2]</a>

## Molecular Structure

The molecular structure of **7-Fluoro-1-indanone** consists of a bicyclic indanone core, which is a fused system of a benzene ring and a cyclopentanone ring. A fluorine atom is substituted at the 7-position of the aromatic ring.

Caption: 2D representation of the molecular structure of **7-Fluoro-1-indanone**.

## Experimental Protocols: Synthesis Overview

A common synthetic route to **7-Fluoro-1-indanone** starts from commercially available 2-fluorobenzoic acid.<sup>[4]</sup><sup>[5]</sup> The general steps involve the conversion of the carboxylic acid to an acyl chloride, followed by a Friedel-Crafts acylation and subsequent intramolecular cyclization.

The following diagram outlines a simplified workflow for a typical synthesis and purification process.



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Caption: Simplified workflow for the synthesis and purification of **7-Fluoro-1-indanone**.

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## References

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